

# Fundamental Identifiers for 1-epi-Ramipril

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 1-epi-Ramipril

CAS No.: 104195-90-6

Cat. No.: S839321

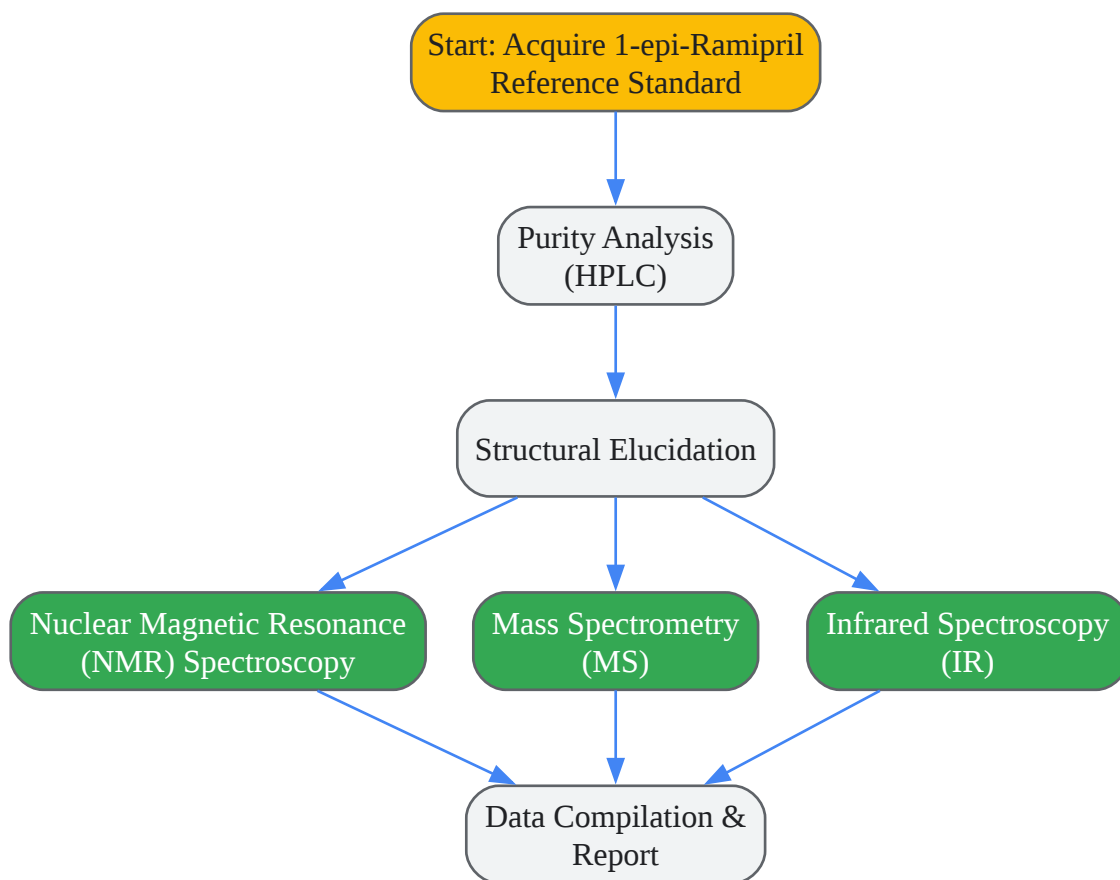
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The table below consolidates the key molecular and commercial identification data for **1-epi-Ramipril** from the search results.

Property	Details
CAS Number	104195-90-6 [1] [2]
Systematic Name	(2S,3aS,6aS)-1-[(1S)-2-[[[(1R)-1-(Ethoxycarbonyl)-3-phenylpropyl]amino]-1-oxopropyl]octahydrocyclopenta[b]pyrrole-2-carboxylic Acid [1]
Other Synonyms	(1R)-epi-Ramipril; Ramipril EP Impurity H [1] [2]
Molecular Formula	C <sub>23</sub> H <sub>32</sub> N <sub>2</sub> O <sub>5</sub> [1]
Molecular Weight	416.51 g/mol [1]
Category	Pharmaceutical Impurity (Stereoisomer of Ramipril) [1] [2]
Commercial Availability	Available as a reference standard from chemical suppliers (e.g., Santa Cruz Biotechnology) [1].

## A Roadmap for Experimental Characterization

Based on standard practices for pharmaceutical impurity characterization, the following workflow outlines the necessary steps to obtain the full spectroscopic profile of **1-*epi*-ramipril**.



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*A proposed workflow for the comprehensive characterization of 1-*epi*-ramipril.*

Suppliers often provide a **Certificate of Analysis (CoA)** with basic purity data and may offer a complementary data package for reference standards. One supplier noted that such a package for impurities can include **<sup>1</sup>H-NMR, Mass spectrometry, HPLC, IR spectroscopy, and TGA** data, sometimes at no extra cost [3]. You should contact suppliers directly to request this information.

## Suggestions for Obtaining the Data

To acquire the detailed spectroscopic data needed for your research, I recommend the following actions:

- **Contact Suppliers Directly:** Inquire with specialty chemical vendors like **SynThink Chemicals** or **Santa Cruz Biotechnology** for the available CoA and characterization data (NMR, MS, IR, HPLC) for their **1-epi-ramipril** product [3] [1].
- **Search Scientific Literature:** Conduct a targeted search in academic databases (like SciFinder, Reaxys, or PubMed) using the confirmed CAS number (**104195-90-6**) as the primary key. This may lead to published studies that include the spectral data.
- **Explore Patent Documents:** Review the full text of relevant patents, such as those related to the improved synthesis of ramipril, as they sometimes contain detailed spectroscopic information for intermediates and related compounds [4].

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## References

1. 1-epi-Ramipril | CAS 104195-90-6 [scbt.com]
2. Ramipril EP Impurity O (Single Isomer) [tlcstandards.com]
3. Ramipril EP Impurity I | 129939-65-7 [synthinkchemicals.com]
4. US20100324304A1 - Improved ramipril synthesis [patents.google.com]

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**Address:** Ontario, CA 91761, United States

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